

Virosine B: An Obscure Alkaloid Awaiting Scientific Elucidation

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For immediate reference, the fundamental chemical properties of **Virosine B** are summarized in Table 1.

Virosine B is a natural alkaloid first isolated from the roots of Virosine oleifera, a plant now more commonly known by its botanical synonym, Securinega virosa (also referred to as Flueggea virosa). Despite its identification and availability from commercial chemical suppliers, a comprehensive scientific dossier detailing its chemical synthesis, spectroscopic characterization, and biological activity remains elusive in publicly accessible literature. This guide aims to consolidate the currently available information on **Virosine B** and highlight the significant knowledge gaps that present opportunities for future research.

Chemical Structure and Properties

Virosine B is a small molecule with the molecular formula C13H17NO3. Its structure, as inferred from its IUPAC name and SMILES notation provided by chemical vendors, suggests a complex tetracyclic framework.

Table 1: Physicochemical Properties of Virosine B



| Property | Value | Source |
|-------------------|--|-----------------------------|
| Molecular Formula | C13H17NO3 | Chemical Suppliers |
| Molecular Weight | 235.28 g/mol | Chemical Suppliers |
| CAS Number | 1052228-70-2 | Chemical Suppliers |
| IUPAC Name | (1S,2R,8R,15R)-15-hydroxy- 13-oxa-7- azatetracyclo[6.5.2.0 ¹ , ¹⁰ .0 ² , ⁷]pentadec-10-en-12-one | Inferred from Supplier Data |
| SMILES | O[C@H]1C[C@@]23OC(=O)C =C2C[C@@H]1N1CCCC[C@ @H]31 | Inferred from Supplier Data |

A definitive, peer-reviewed elucidation of **Virosine B**'s structure, supported by detailed spectroscopic data, is not currently available. The structural information presented here is based on data aggregated from chemical supplier databases and has not been independently verified through published experimental research.

Experimental Data: A Call for Research

A thorough review of scientific databases reveals a significant lack of published experimental data for **Virosine B**. To facilitate future research and provide a comprehensive understanding of this molecule, the following experimental investigations are critically needed:

Structure Elucidation

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Complete ¹H and ¹³C NMR spectral
 assignments are essential for confirming the proposed chemical structure and determining
 the stereochemistry of the molecule. Advanced 2D NMR techniques such as COSY, HSQC,
 and HMBC would be required for an unambiguous structural assignment.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the
 elemental composition of Virosine B. Tandem MS (MS/MS) studies would be invaluable in
 characterizing its fragmentation pattern, providing further structural insights.



Isolation and Synthesis

- Isolation Protocol: A detailed, reproducible protocol for the isolation of **Virosine B** from Securinega virosa is needed. This would include specifics of the extraction solvent system, chromatographic separation techniques (e.g., column chromatography, HPLC), and yield.
- Total Synthesis: The development of a total synthesis route for Virosine B would not only
 confirm its structure but also enable the production of larger quantities for extensive
 biological evaluation and the synthesis of analogues for structure-activity relationship (SAR)
 studies.

Biological Activity and Signaling Pathways

There is currently no published research on the biological activity of **Virosine B**. The Securinega genus is known to produce a variety of alkaloids with interesting pharmacological properties, including antiviral and cytotoxic activities. This suggests that **Virosine B** may also possess valuable biological functions.

Future research should focus on screening **Virosine B** for a range of biological activities, such as:

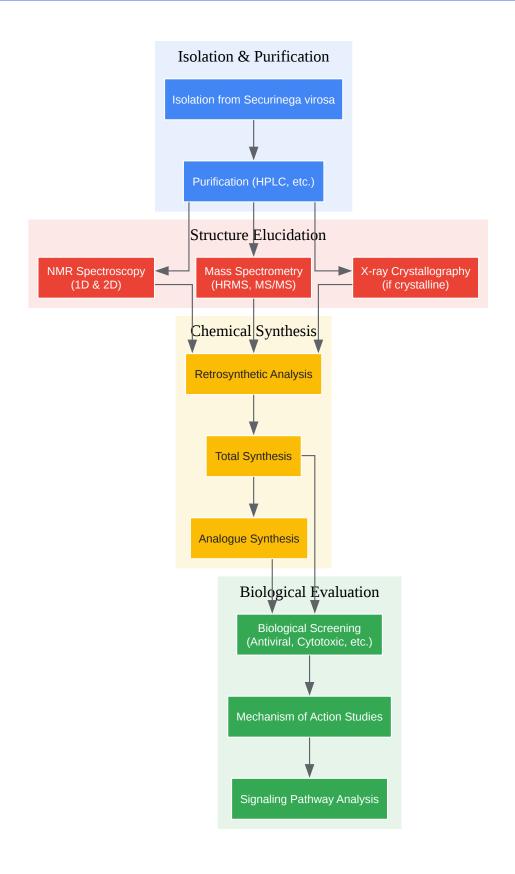
- Antiviral activity against a panel of viruses.
- Cytotoxicity against various cancer cell lines.
- Enzyme inhibition assays.
- · Receptor binding assays.

Should any significant biological activity be identified, subsequent studies would be necessary to elucidate the underlying mechanism of action and any associated signaling pathways.

Logical Workflow for Future Virosine B Research

The following diagram outlines a logical workflow for future research endeavors aimed at fully characterizing **Virosine B**.





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A proposed workflow for the comprehensive characterization of **Virosine B**.







In conclusion, **Virosine B** represents an intriguing yet largely uncharacterized natural product. The information available is currently insufficient to provide an in-depth technical guide. The scientific community is encouraged to undertake the necessary research to fully elucidate the structure and biological function of this promising alkaloid.

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